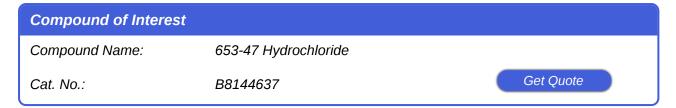


# **Application Notes and Protocols: 653-47 Hydrochloride Solubility in DMSO**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols regarding the solubility of **653-47 hydrochloride** in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accurate preparation of stock solutions for various in vitro and in vivo research applications.

## **Compound Information**

**653-47 hydrochloride** is a potentiator of the cAMP-response element binding protein (CREB) inhibitory activity of the compound 666-15.[1][2][3][4] While it is a very weak CREB inhibitor on its own, with an IC50 of 26.3 μM, its primary utility in research is its ability to synergistically enhance the effects of 666-15 in inhibiting CREB-mediated gene transcription.[2][3][4][5] This synergistic activity makes the combination of 653-47 and 666-15 a valuable tool for studying CREB-regulated pathways, which are implicated in the pathogenesis of multiple cancers.[5]

### **Solubility Data**

**653-47 hydrochloride** exhibits high solubility in DMSO. The following table summarizes the quantitative solubility data from various suppliers.



Parameter	Value	Notes
Solubility in DMSO	250 mg/mL	Requires sonication for complete dissolution.[2][6][7][8]
Molar Concentration	613.81 mM	Based on a molecular weight of 407.29 g/mol .[2][6][7][9]
Solvent Condition	Use newly opened, anhydrous DMSO	The hygroscopic nature of DMSO can significantly impact the solubility of the product.[2]
Storage of Solution	-80°C for up to 6 months, -20°C for up to 1 month	For long-term storage, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles. [7]

## **Experimental Protocols**

## Protocol 1: Preparation of a High-Concentration Stock Solution of 653-47 Hydrochloride in DMSO

This protocol details the steps for preparing a 250 mg/mL stock solution of **653-47 hydrochloride** in DMSO.

#### Materials:

- 653-47 hydrochloride powder
- Anhydrous, research-grade DMSO (newly opened vial recommended)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer



· Ultrasonic water bath

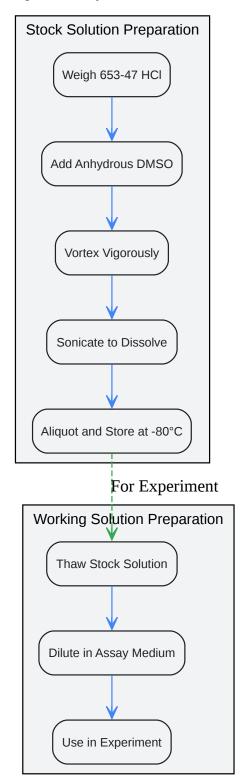
#### Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of
   653-47 hydrochloride powder using a calibrated analytical balance. Transfer the powder to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the **653-47 hydrochloride** powder to achieve a final concentration of 250 mg/mL.
- Initial Mixing: Tightly cap the tube and vortex vigorously for 1-2 minutes to facilitate initial dissolution.
- Sonication: Place the tube in an ultrasonic water bath. Sonicate the solution until all solid particles are completely dissolved. This may take several minutes. Visually inspect the solution against a light source to ensure no particulate matter remains.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[7]

## **Diagrams**



Workflow for Preparing 653-47 Hydrochloride Stock and Working Solutions

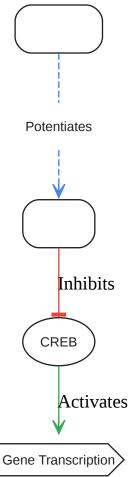


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Caption: Workflow for preparing stock and working solutions of 653-47 hydrochloride.







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Caption: Synergistic inhibition of CREB-mediated transcription by 653-47 HCl and 666-15.

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